

Application Notes and Protocols for PROTAC ER Degradar-10

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Compound of Interest

Compound Name: PROTAC ER Degradar-10

Cat. No.: B15541776

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Introduction

Proteolysis-targeting chimeras (PROTACs) are a novel class of therapeutic agents designed to harness the cell's own ubiquitin-proteasome system to selectively target and degrade proteins of interest.[1] **PROTAC ER Degradar-10** is a potent and orally active PROTAC designed to target the estrogen receptor alpha (ER α) for degradation.[2] ER α is a key driver in the pathogenesis of ER-positive breast cancer, and its degradation presents a promising therapeutic strategy to overcome resistance to traditional endocrine therapies.[3]

This document provides a detailed protocol for the use of **PROTAC ER Degradar-10** to induce ER α degradation in cancer cell lines and the subsequent analysis of this degradation using Western blotting.

Mechanism of Action

PROTAC ER Degradar-10 is a heterobifunctional molecule composed of a ligand that binds to ER α and another ligand that recruits the Cereblon (CRBN) E3 ubiquitin ligase, connected by a linker.[2][4] The simultaneous binding of **PROTAC ER Degradar-10** to ER α and CRBN forms a

ternary complex, which brings the E3 ligase in close proximity to ER α .^[1] This proximity facilitates the ubiquitination of ER α , marking it for recognition and subsequent degradation by the 26S proteasome.^[5] The PROTAC molecule is then released and can catalytically induce the degradation of multiple ER α proteins.^[1]

Data Presentation

The efficacy of **PROTAC ER Degradator-10** has been demonstrated in various ER-positive breast cancer cell lines. The key quantitative parameters for a PROTAC are its half-maximal degradation concentration (DC50), the concentration at which 50% of the target protein is degraded, and the maximum degradation (Dmax).^[6]

Cell Line	DC50 (nM)	Dmax (% Degradation)	Reference
MCF-7	0.37 - 1.1	>95%	^[2] ^[3]
T47D	0.37 - 1.1	>95%	^[2] ^[3]
CAMA-1	0.37 - 1.1	Not Reported	^[2]

Experimental Protocols

Protocol 1: Western Blot Analysis of ER α Degradation

This protocol describes the assessment of ER α protein degradation in response to treatment with **PROTAC ER Degradator-10**.

Materials:

- Cell Lines: ER α -positive breast cancer cell lines (e.g., MCF-7, T47D).
- PROTAC: **PROTAC ER Degradator-10** (MedchemExpress, Cat. No. HY-136343).^[2]
- Cell Culture Medium: As recommended for the specific cell line (e.g., DMEM with 10% FBS).
- Reagents:
 - DMSO (Vehicle control).

- Proteasome inhibitor (e.g., MG132) for control experiments.[\[7\]](#)
- Phosphate-buffered saline (PBS).
- RIPA lysis buffer supplemented with protease and phosphatase inhibitors.
- BCA protein assay kit.
- Laemmli sample buffer.
- SDS-PAGE gels (e.g., 4-12% gradient gels).
- PVDF or nitrocellulose membranes.
- Transfer buffer.
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST).
- Primary antibodies:
 - Anti-ER α antibody (e.g., Cell Signaling Technology, Cat. No. 8644).[\[8\]](#)
 - Loading control antibody (e.g., anti-GAPDH, anti- β -actin, or anti-tubulin).[\[9\]](#)[\[10\]](#)[\[11\]](#)
- HRP-conjugated secondary antibody.
- Enhanced chemiluminescence (ECL) substrate.
- Imaging system.

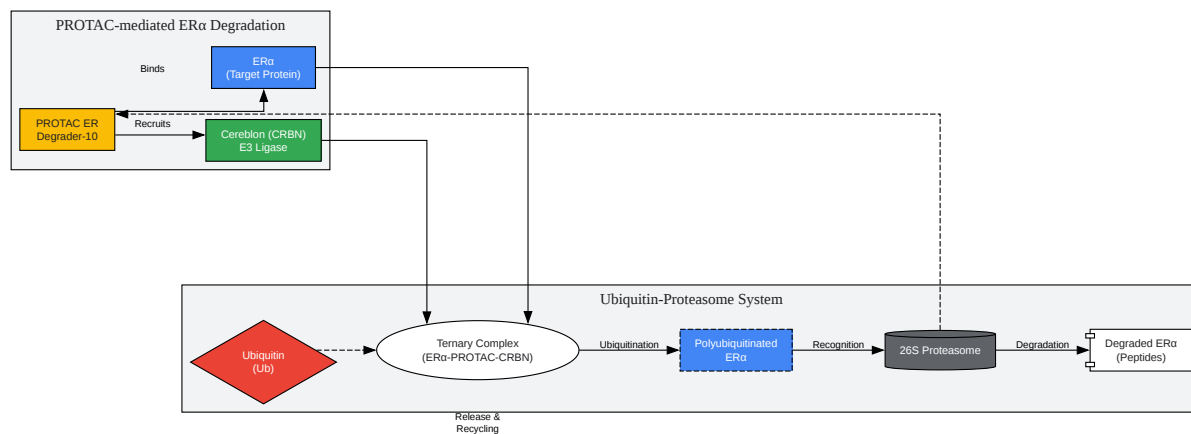
Procedure:

- Cell Seeding and Treatment:
 - Seed cells (e.g., MCF-7 or T47D) in 6-well plates at a density that allows them to reach 70-80% confluency at the time of treatment.
 - Allow cells to adhere overnight.

- Prepare a stock solution of **PROTAC ER Degradar-10** in DMSO (e.g., 10 mM).
- Treat cells with a range of concentrations of **PROTAC ER Degradar-10** (e.g., 0.1, 1, 10, 100, 1000 nM) for a desired time course (e.g., 4, 8, 16, 24 hours). Include a DMSO-treated vehicle control. For a positive control for proteasome-mediated degradation, pre-treat cells with a proteasome inhibitor (e.g., 10 μ M MG132) for 1-2 hours before adding **PROTAC ER Degradar-10**.^[7]
- Cell Lysis:
 - After treatment, place the culture plates on ice and wash the cells twice with ice-cold PBS.
 - Aspirate the PBS and add an appropriate volume of ice-cold lysis buffer (e.g., 100-200 μ L per well of a 6-well plate).
 - Scrape the adherent cells and transfer the cell lysate to a pre-chilled microcentrifuge tube.
 - Incubate the lysate on ice for 30 minutes with occasional vortexing.
 - Centrifuge the lysate at 14,000 x g for 15 minutes at 4°C to pellet cell debris.
 - Transfer the supernatant to a new pre-chilled tube.
- Protein Quantification:
 - Determine the protein concentration of each lysate using a BCA protein assay according to the manufacturer's instructions.
- Sample Preparation and SDS-PAGE:
 - Normalize the protein concentration of all samples with lysis buffer.
 - Add Laemmli sample buffer to the lysates and boil at 95-100°C for 5-10 minutes.
 - Load equal amounts of protein (e.g., 20-30 μ g) per lane onto an SDS-PAGE gel.
 - Perform electrophoresis to separate the proteins.
- Protein Transfer:

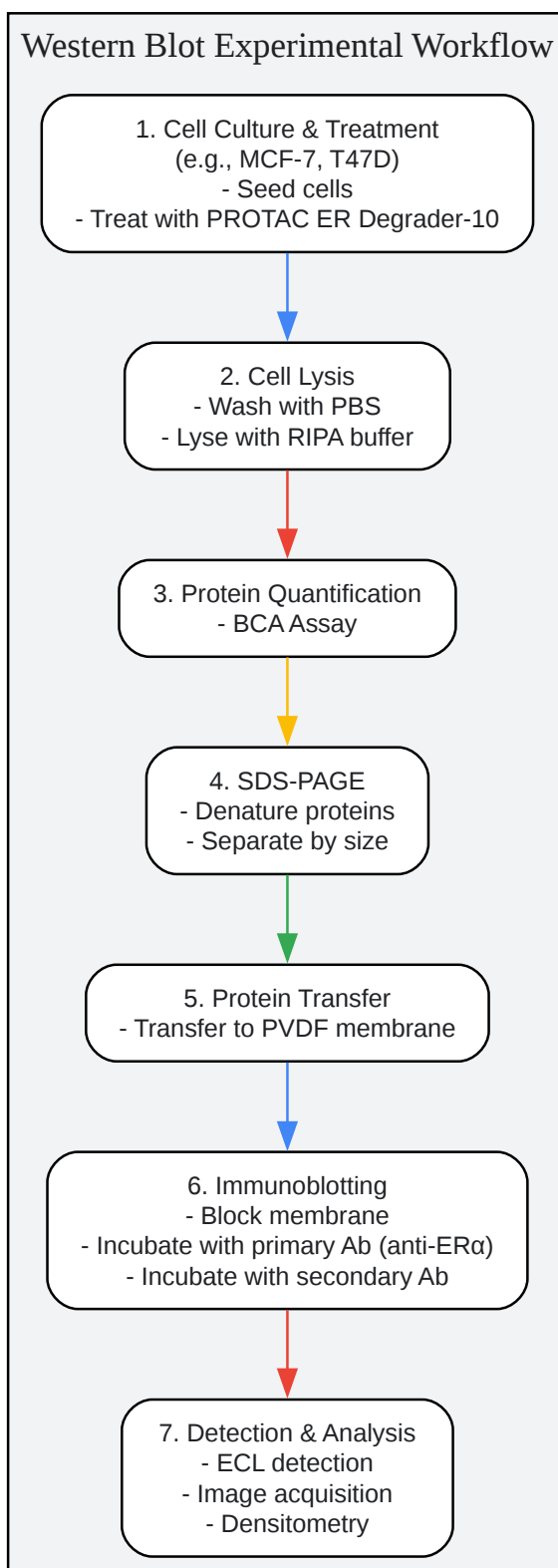
- Transfer the separated proteins from the gel to a PVDF or nitrocellulose membrane.
- Immunoblotting:
 - Block the membrane with blocking buffer for 1 hour at room temperature with gentle agitation.
 - Incubate the membrane with the primary anti-ER α antibody (diluted in blocking buffer according to the manufacturer's recommendation) overnight at 4°C with gentle agitation.
 - Wash the membrane three times for 5-10 minutes each with TBST.
 - Incubate the membrane with the appropriate HRP-conjugated secondary antibody (diluted in blocking buffer) for 1 hour at room temperature with gentle agitation.
 - Wash the membrane three times for 10-15 minutes each with TBST.
- Detection and Analysis:
 - Apply ECL substrate to the membrane according to the manufacturer's instructions.
 - Visualize the protein bands using a chemiluminescence imaging system.
 - To ensure equal protein loading, the membrane can be stripped and re-probed with a loading control antibody.
 - Quantify the band intensities using image analysis software. Normalize the ER α band intensity to the loading control band intensity. The percentage of degradation can be calculated relative to the vehicle control.

Mandatory Visualization



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Caption: Mechanism of action of **PROTAC ER Degradation-10**.



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Caption: Experimental workflow for Western blotting.

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